

3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine synthesis protocol

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Compound of Interest

Compound Name: 3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine

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Technical Application Note: Regioselective Synthesis of **3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine**

Part 1: Abstract & Core Directive

Objective: This guide details the protocol for synthesizing **3-chloro-5-nitro-2-(propan-2-yloxy)pyridine** (CAS: 73771-04-7), a critical scaffold in the development of ALK and ROS1 kinase inhibitors. The synthesis relies on a regioselective Nucleophilic Aromatic Substitution () of 2,3-dichloro-5-nitropyridine.

Strategic Value: The 2-alkoxy-3-halo-5-nitropyridine motif is a pharmacophore often utilized to optimize H-bond acceptor capabilities in the hinge-binding region of kinase inhibitors. Precise control over the

regiochemistry is the primary challenge; this protocol ensures exclusive C2-substitution, avoiding the thermodynamic C3-isomer or bis-substitution by-products.

Part 2: Retrosynthetic Analysis & Mechanism

The Chemical Challenge: The starting material, 2,3-dichloro-5-nitropyridine, possesses two electrophilic sites (C2 and C3).

- C2 Position: Activated by the ring nitrogen (ortho) and the nitro group (para).[1] This position is highly electrophilic.
- C3 Position: Activated only by the ring nitrogen (meta) and the nitro group (meta). It is also sterically hindered by the adjacent C2-Cl.

Mechanistic Pathway: The reaction proceeds via an addition-elimination mechanism (Meisenheimer complex). The alkoxide nucleophile attacks the most electron-deficient carbon (C2). The transition state is stabilized by the ability of the nitro group and ring nitrogen to delocalize the negative charge.



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Figure 1: Reaction pathway demonstrating the regioselective attack at C2 driven by electronic activation.

Part 3: Detailed Experimental Protocol

Safety Warning:

- Nitropyridines: Potential skin sensitizers and irritants. Handle in a fume hood.
- Sodium Hydride (NaH): Flammable solid; reacts violently with water to release hydrogen gas. Use anhydrous solvents.[2]

Materials & Reagents

Reagent	MW (g/mol)	Equiv. [2] [3] [4]	Role
2,3-Dichloro-5-nitropyridine	192.99	1.0	Substrate
Propan-2-ol (Isopropanol)	60.10	1.1	Nucleophile
Sodium Hydride (60% in oil)	24.00	1.2	Base
THF (Anhydrous)	72.11	--	Solvent (0.2 M)

Step-by-Step Methodology

1. Alkoxide Formation:

- Equip a dry 3-neck round-bottom flask with a stir bar, nitrogen inlet, and temperature probe.
- Charge Sodium Hydride (60% dispersion, 1.2 eq).
- Add Anhydrous THF (50% of total volume) and cool to 0°C using an ice bath.
- Add Propan-2-ol (1.1 eq) dropwise via syringe.
 - Observation: Hydrogen gas evolution will occur. Vent appropriately.
 - Time: Stir at 0°C for 15–30 minutes until gas evolution ceases and a clear/hazy solution of sodium isopropoxide forms.

2. Substrate Addition (

Reaction):

- Dissolve 2,3-Dichloro-5-nitropyridine (1.0 eq) in the remaining Anhydrous THF.
- Add the substrate solution dropwise to the alkoxide mixture at 0°C.
 - Critical Parameter: Control addition rate to maintain internal temperature < 5°C. The reaction is exothermic.

- Remove the ice bath and allow the reaction to warm to Room Temperature (20–25°C).
- Stir for 2–4 hours.

3. Reaction Monitoring (HPLC/TLC):

- TLC Eluent: 10% Ethyl Acetate in Hexanes.
- Rf Values (Approx):
 - Starting Material: ~0.6
 - Product: ~0.7 (Slightly less polar due to ether cap, but check specific interaction).
 - Note: The product is distinctively UV active.

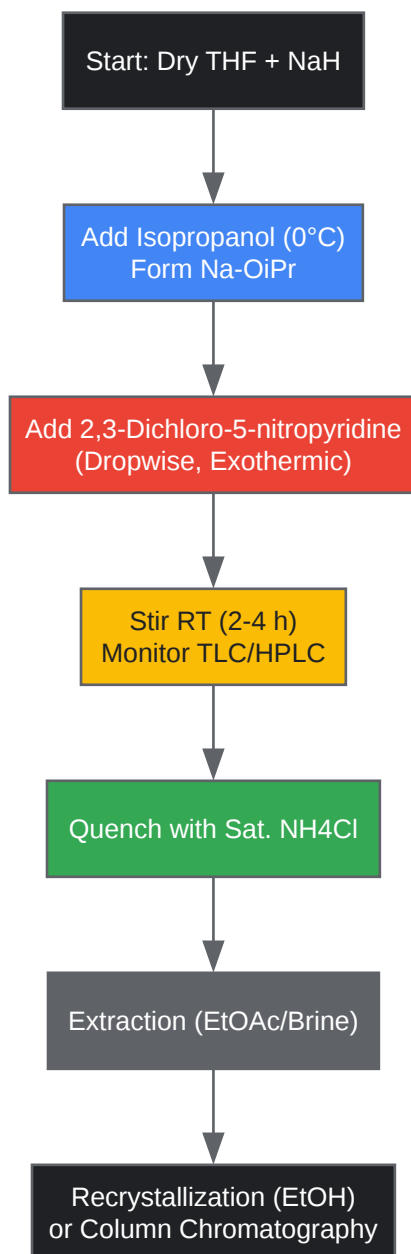
4. Workup & Isolation:

- Quench the reaction by slow addition of Saturated NH_4Cl solution (exothermic).
- Dilute with Ethyl Acetate (EtOAc) and water.[\[2\]](#)
- Phase Separation: Extract the aqueous layer 2x with EtOAc.
- Wash: Combine organic layers and wash with Brine (Sat. NaCl).
- Drying: Dry over anhydrous Na_2SO_4 or MgSO_4 . Filter and concentrate under reduced pressure.[\[2\]](#)

5. Purification:

- The crude material is typically a yellow/orange solid.
- Recrystallization (Preferred): Dissolve in minimum hot Ethanol or Isopropanol/Water (9:1). Cool to 4°C to crystallize.
- Flash Chromatography (Alternative): Silica gel, gradient 0% → 10% EtOAc in Hexanes.

Part 4: Process Workflow & Troubleshooting



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Figure 2: Operational workflow for the synthesis and isolation.

Troubleshooting Guide:

Issue	Probable Cause	Corrective Action
Low Yield	Moisture in solvent (Hydrolysis to pyridone).	Ensure THF is distilled/anhydrous. Use fresh NaH.
Regioisomer Mix	Temperature too high during addition.	Keep addition strictly at 0°C. Do not reflux.
Incomplete Rxn	Old NaH (degraded).	Increase NaH to 1.5 eq or use Potassium tert-butoxide (KOtBu).
Dark Color	Decomposition of nitropyridine. [3]	Avoid prolonged exposure to strong base after completion. Quench immediately.

Part 5: Analytical Validation

Expected Data for **3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine**:

- Physical State: Yellow crystalline solid.
- ^1H NMR (400 MHz, CDCl_3):
 - 9.05 (d, $J = 2.5$ Hz, 1H, H-6). Deshielded by nitro group.
 - 8.35 (d, $J = 2.5$ Hz, 1H, H-4).
 - 5.45 (sept, $J = 6.2$ Hz, 1H, O-CH-(CH_3)₂).
 - 1.42 (d, $J = 6.2$ Hz, 6H, -C(H_3)₂).
- ^{13}C NMR (100 MHz, CDCl_3):
 - Distinctive peaks: C2 (deshielded, ~160 ppm), C-NO₂ (~140 ppm), Isopropyl CH (~70 ppm), Methyls (~22 ppm).

Part 6: References

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